

Application Notes and Protocols: Anthracene-Based Fluorophores for Biological Imaging

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Compound of Interest

Compound Name: 2-(Anthracen-9-yl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane

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These application notes provide a comprehensive overview and detailed protocols for the use of anthracene-based fluorophores in biological imaging. Anthracene derivatives offer a versatile platform for the development of fluorescent probes due to their favorable photophysical properties, including high quantum yields and chemical stability.^[1] This document covers their application as sensors for various biological analytes and as imaging agents for cellular organelles.

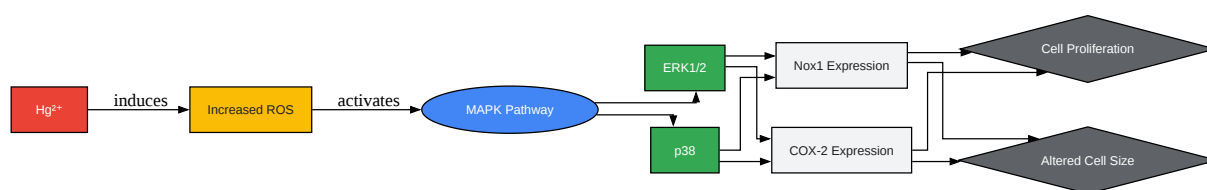
Photophysical Properties of Selected Anthracene-Based Fluorophores

The selection of a suitable fluorophore is critical for successful biological imaging. The following table summarizes the key photophysical properties of several anthracene-based probes designed for specific biological applications. This data allows for easy comparison to select the optimal probe for your research needs.

Probe Name/Derivative	Target Analyte/Organelle	Excitation Max (λ_{ex} , nm)	Emission Max (λ_{em} , nm)	Quantum Yield (Φ_F)	Stokes Shift (nm)	Reference
Unsubstituted Anthracene	Reference	356	397	0.27-0.36	41	[2]
ANT-Th	Chromium (III) (Cr^{3+})	390	500 (upon Cr^{3+} binding)	0.38 (in presence of Cr^{3+})	110	[1][3]
AN-2S	Mercury (II) (Hg^{2+})	360-430	400-475 ("off") / 510-530 ("on")	-	80-100	[4][5]
AN-4S	Mercury (II) (Hg^{2+})	360-430	400-475 ("off") / 510-530 ("on")	-	80-100	[4][5]
ADPA Nanoprobe	Singlet Oxygen (1O_2)	~380	~430 (bleached upon reaction)	-	~50	[6]
Mito-ACS	Mitochondrial Hypochlorite (ClO^-)	492	575 (upon ClO^- reaction)	0.06 (free probe)	83	N/A
9,10-diphenylanthracene	General Imaging	-	-	~0.90	-	N/A
TPE-(An-NMe) ₄	Water content	377	~450	-	~73	[7]

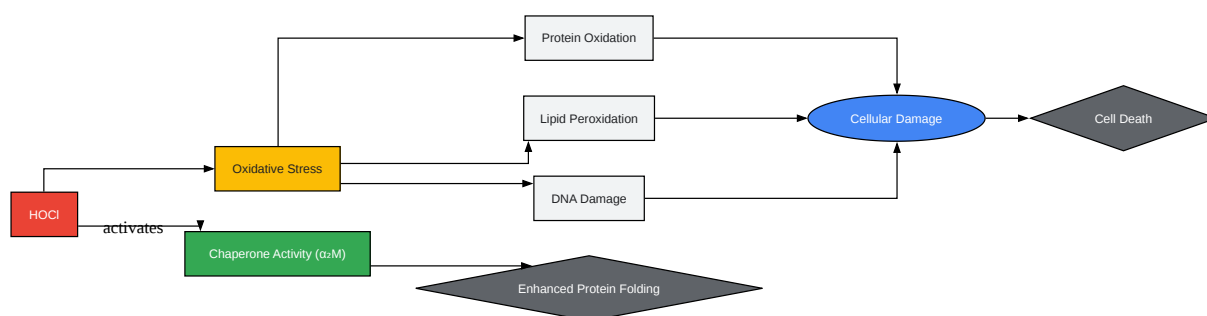
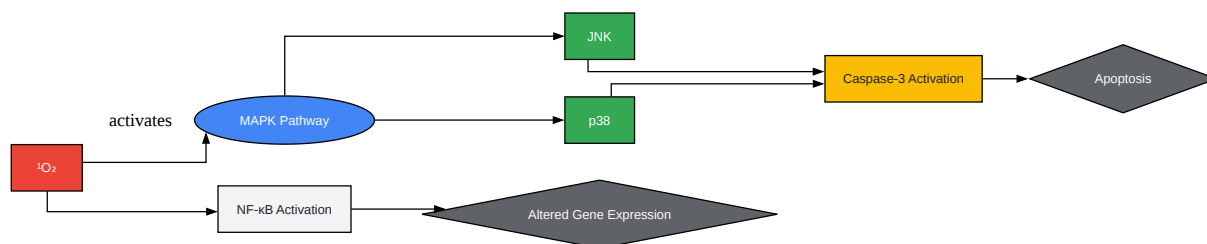
Signaling Pathways in Analyte-Induced Cellular Responses

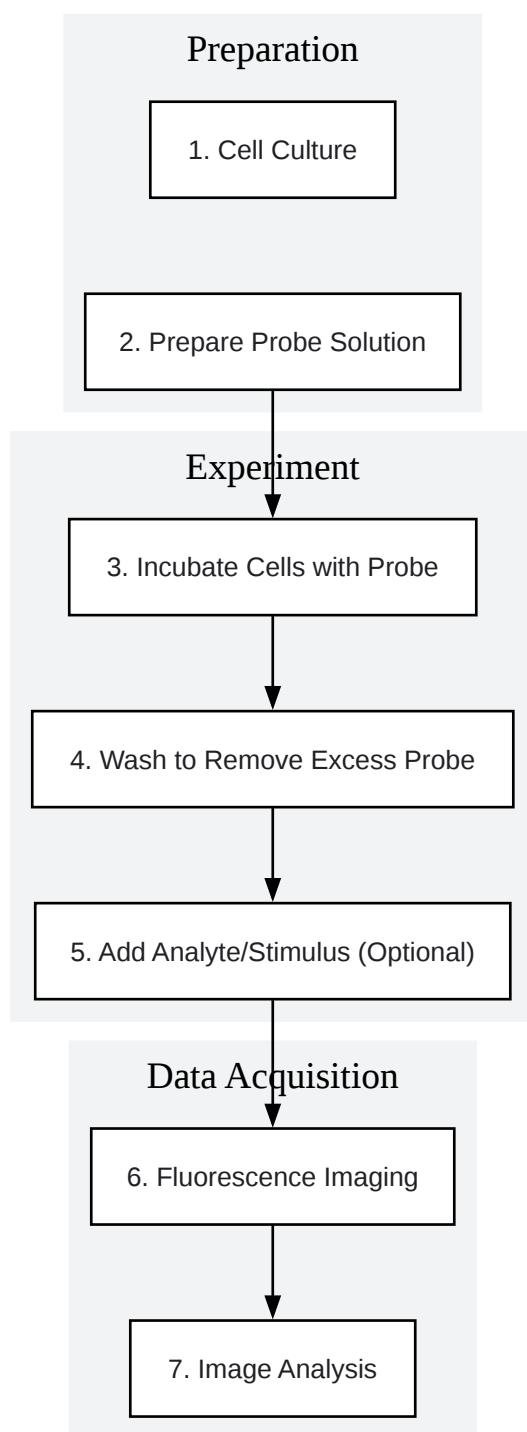
The detection of specific ions and reactive oxygen species with anthracene-based probes can provide insights into various cellular signaling pathways. The following diagrams illustrate the key pathways affected by mercury, singlet oxygen, and hypochlorite.

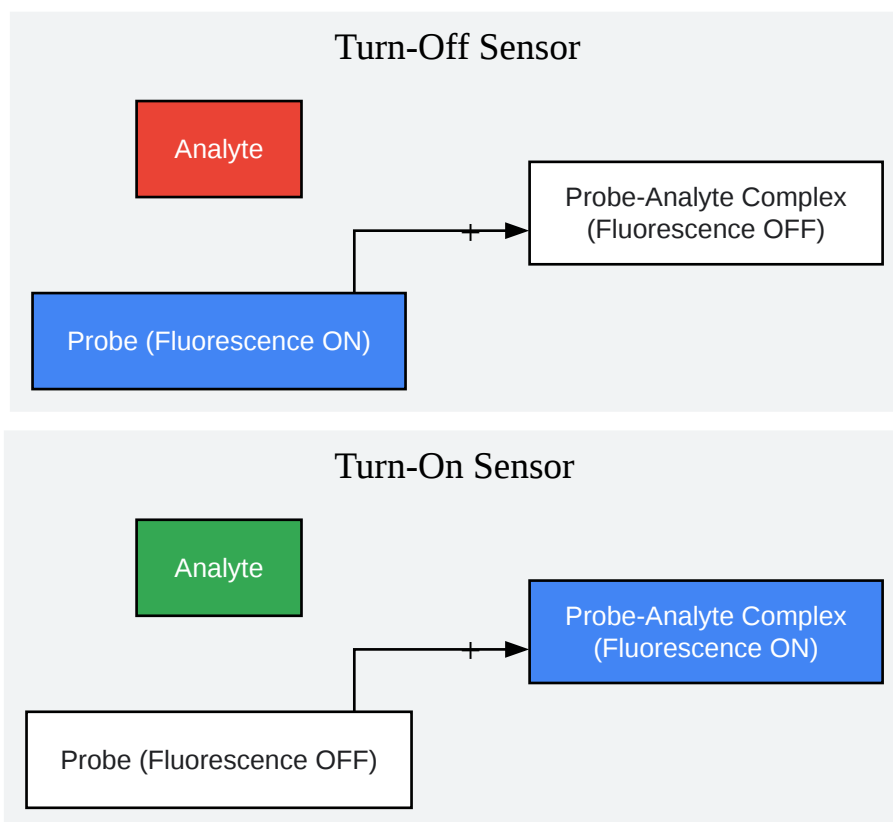


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Mercury (Hg²⁺) Toxicity Signaling Pathway.







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